Technical Support Center: Expression and Purification of Full-Length yAP1

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Compound of Interest

Compound Name:	*yAP1 protein*
CAS No.:	*124671-19-8*
Cat. No.:	*B1167195*

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Welcome to the technical support center for the expression and purification of full-length Yes-associated protein 1 (yAP1). This resource is designed for researchers, scientists, and drug development professionals to navigate the common challenges associated with producing this important transcriptional coactivator. Here you will find frequently asked questions (FAQs), detailed troubleshooting guides, experimental protocols, and key data to support your experiments.

Frequently Asked Questions (FAQs)

Q1: Why is my full-length yAP1 expression so low in E. coli?

A1: Low expression of full-length yAP1, a large eukaryotic protein, in a prokaryotic system like E. coli is a common issue. Several factors can contribute to this:

- Codon Bias: The codon usage of the human or yeast yAP1 gene differs significantly from the codons preferentially used by E. coli. This can lead to translational stalling and premature termination, resulting in low yields of the full-length protein.[1][2]

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- Protein Toxicity: Overexpression of some proteins can be toxic to E. coli, leading to slow growth or cell death post-induction. Tightly regulated promoters (e.g., pBAD or T7-lac) and the use of host strains like BL21(DE3)pLysS, which expresses T7 lysozyme to reduce basal expression, can mitigate this.[2]
- mRNA Instability: The yAP1 mRNA transcript might be unstable in the bacterial cytoplasm.
- Plasmid Instability: High-copy number plasmids can exert a metabolic burden on the cells, potentially leading to plasmid loss.

Q2: My **yAP1 protein** is insoluble and forms inclusion bodies. What should I do?

A2: Inclusion body formation is the most common challenge when overexpressing large, multi-domain eukaryotic proteins in E. coli.[1][3] This occurs when the rate of protein synthesis exceeds the cell's capacity for proper folding, leading to aggregation. Strategies to address this include:

- Optimize Expression Conditions: Lowering the induction temperature (e.g., 16-25°C) and reducing the inducer concentration (e.g., 0.1-0.5 mM IPTG) can slow down the rate of protein synthesis, allowing more time for correct folding.[1][4][5]
- Use a Solubility-Enhancing Tag: While this guide focuses on a standard His-tag, fusing yAP1 to a highly soluble partner like Maltose Binding Protein (MBP) can improve solubility.[6]
- Purification from Inclusion Bodies: You can purify the yAP1 from inclusion bodies under denaturing conditions followed by a refolding step. This is often the most practical approach. (See Protocol 2 below).

Q3: My **yAP1 protein** is being degraded during purification. How can I prevent this?

A3: yAP1 is susceptible to degradation by cellular proteases. In its native cellular environment, yAP1 stability is tightly regulated by phosphorylation, which can signal for ubiquitination and subsequent proteasomal degradation.[7] Key strategies to prevent degradation during purification include:

- Use Protease Inhibitor Cocktails: Always add a broad-spectrum protease inhibitor cocktail to your lysis buffer immediately before use.[7]

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- Work Quickly and at Low Temperatures: Perform all purification steps at 4°C to minimize protease activity.
- Optimize Lysis: Use gentle lysis methods (e.g., sonication on ice with controlled pulses) to avoid releasing proteases from cellular compartments.

Q4: What is a realistic yield to expect for full-length yAP1 from an E. coli expression system?

A4: Yields can vary significantly based on the expression construct, conditions, and purification strategy. While specific yields for recombinant full-length yAP1 are not widely published, yields for challenging recombinant proteins can range from less than 1 mg to over 10 mg per liter of culture.[8] Commercial vendors of recombinant human YAP1 produced in E. coli typically report purity levels of >85% or >90%.[9][10] Achieving a final yield of 1-5 mg of >90% pure protein per liter of culture would be a successful outcome.

Troubleshooting Guide

This guide addresses specific issues you may encounter during your workflow.

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Problem	Potential Cause(s)	Recommended Solution(s)
No or Very Faint Band of yAP1 on SDS-PAGE after Induction	1. Codon Bias: Rare codons in the yAP1 gene are stalling translation in E. coli.	1a. Codon Optimization: Synthesize a new gene with codons optimized for E. coli expression.[1] 1b. Use Specialized Strains: Use an E. coli strain like Rosetta™ 2(DE3), which contains a plasmid carrying tRNAs for rare codons.[6]
	2. Protein is Highly Toxic: Basal ("leaky") expression is killing cells before induction.	2a. Use a Tightly Controlled Promoter: Use vectors with promoters like araBAD (arabinose-inducible). 2b. Use pLysS or pLysE Strains: These strains express T7 lysozyme, which inhibits basal T7 RNA polymerase activity.[2]
	3. Inefficient Induction: IPTG concentration or induction time/temperature is suboptimal.	3a. Optimize Induction: Perform a time-course experiment (e.g., 3h at 37°C, 5h at 30°C, overnight at 16°C).[6] 3b. Vary IPTG Concentration: Test a range from 0.1 mM to 1.0 mM.
Strong yAP1 Band in "Total Cell Lysate" but Not in "Soluble Fraction"	1. Inclusion Body Formation: The protein is aggregating in insoluble inclusion bodies.	1a. Optimize for Solubility: Lower induction temperature (16-20°C), reduce IPTG concentration (0.1-0.4 mM), and induce at a later log phase (OD600 ~0.8-1.0).[5][11] 1b. Switch to Denaturing Purification: Lyse cells and purify the protein from

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		inclusion bodies using denaturants. (See Protocol 2).
2. Inefficient Cell Lysis: Lysis method is not effectively releasing soluble protein.	2a. Confirm Lysis: Check a sample of the cell suspension under a microscope before and after lysis. 2b. Optimize Sonication: Increase sonication time or amplitude, ensuring the sample remains cold.	
Multiple Bands or Smear Below Full-Length yAP1 Band	1. Proteolytic Degradation: yAP1 is being cleaved by endogenous E. coli proteases.	1a. Add Protease Inhibitors: Use a fresh, broad-spectrum protease inhibitor cocktail in your lysis buffer. 1b. Maintain Cold Chain: Keep all samples and buffers on ice or at 4°C throughout the purification process. 1c. Work Quickly: Minimize the time between cell harvesting and purification.
2. Premature Translation Termination: Ribosomes are disengaging from the mRNA transcript.	2a. Address Codon Bias: See solutions for "No or Very Faint Band." 2b. Check DNA Sequence: Ensure there are no mutations in your expression construct that introduce premature stop codons.	
Low Yield After Affinity Chromatography (His-Tag)	1. His-Tag is Inaccessible: The tag is buried within the folded protein structure.	1a. Purify Under Denaturing Conditions: Unfolding the protein will expose the His-tag. (See Protocol 2). 1b. Relocate the Tag: If possible, move the His-tag to the other terminus

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		(N- vs. C-terminus) of the protein.
2. Incorrect Buffer Composition: pH or imidazole concentration is not optimal for binding.	2a. Ensure Correct pH: The pH of the lysis and wash buffers should be ~8.0 for optimal His-tag binding to Ni-NTA resin. 2b. Optimize Imidazole in Wash: Use a low concentration of imidazole (10-20 mM) in the wash buffer to reduce non-specific binding without eluting your protein.[12]	
Protein Precipitates After Elution or Dialysis	1. Poor Protein Stability: The buffer is not suitable for maintaining yAP1 solubility.	1a. Add Stabilizing Agents: Include glycerol (10-20%) in the final elution/storage buffer.[9][13] 1b. Screen Buffers: Test a range of pH values (e.g., 7.0-8.5) and salt concentrations (e.g., 150-500 mM NaCl) to find the optimal storage condition.
2. Concentration Too High: The protein is prone to aggregation at high concentrations.	2a. Elute in a Larger Volume: Use a larger volume of elution buffer to keep the protein concentration lower. 2b. Perform Step-wise Dialysis: If removing a denaturant or changing buffer, perform dialysis in gradual steps to allow for proper refolding.	

Experimental Protocols & Data

Protocol 1: Expression and Purification of Soluble His-Tagged yAP1

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This protocol is optimized for maximizing the yield of soluble, full-length yAP1.

1. Gene and Vector Preparation:

- Gene Synthesis: It is highly recommended to use a synthetic gene for human or yeast yAP1 with codon usage optimized for E. coli. This can increase expression levels dramatically.[1]
- Vector: Clone the optimized yAP1 sequence into a pET series vector (e.g., pET-28a) to add an N-terminal 6xHis-tag.
- Host Strain: Transform the plasmid into an E. coli BL21(DE3) or a derivative strain like Rosetta™ 2(DE3) to compensate for any remaining codon bias.[6]

2. Protein Expression:

- Inoculate 50 mL of LB medium (with appropriate antibiotics) with a single colony and grow overnight at 37°C with shaking.
- The next day, inoculate 1 L of fresh LB medium (with antibiotics) with 10 mL of the overnight culture.
- Grow at 37°C with shaking (200 rpm) until the OD600 reaches 0.6-0.8.
- Cool the culture to 18°C and induce protein expression by adding IPTG to a final concentration of 0.2 mM.
- Continue to incubate at 18°C for 16-20 hours with shaking.
- Harvest the cells by centrifugation at 5,000 x g for 15 minutes at 4°C. The cell pellet can be stored at -80°C or used immediately.

3. Protein Purification (Native Conditions):

- Resuspend the cell pellet in 30 mL of ice-cold Native Lysis Buffer.
- Lyse the cells by sonication on ice. Use 30-second pulses with 1-minute rest intervals for a total of 10 minutes of sonication time.

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- Clarify the lysate by centrifugation at 15,000 x g for 30 minutes at 4°C.
- Equilibrate a Ni-NTA affinity column with Native Lysis Buffer.
- Load the clarified supernatant onto the column.
- Wash the column with 10 column volumes of Native Wash Buffer.
- Elute the protein with 5 column volumes of Native Elution Buffer. Collect fractions and analyze by SDS-PAGE.
- Pool the purest fractions and dialyze against Storage Buffer.

Protocol 2: Purification of His-Tagged yAP1 from Inclusion Bodies

This is often the most reliable method for obtaining high quantities of full-length yAP1.

1. Expression and Inclusion Body Isolation:

- Follow the expression protocol (Protocol 1, Step 2), but you may use a higher induction temperature (e.g., 37°C for 3-4 hours) to intentionally drive expression into inclusion bodies.
- Resuspend the harvested cell pellet in 30 mL of Native Lysis Buffer.
- Lyse cells by sonication as described above.
- Centrifuge the lysate at 15,000 x g for 30 minutes at 4°C. Discard the supernatant.
- Wash the pellet (inclusion bodies) by resuspending it in Inclusion Body Wash Buffer and centrifuging again. Repeat this wash step two more times to remove contaminants.

2. Solubilization and Purification (Denaturing Conditions):

- Resuspend the washed inclusion body pellet in 20 mL of Denaturing Solubilization/Binding Buffer. Stir for 1 hour at room temperature to completely dissolve the protein.
- Centrifuge at 15,000 x g for 30 minutes to pellet any remaining insoluble debris.

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- Equilibrate a Ni-NTA column with Denaturing Solubilization/Binding Buffer.
- Load the solubilized protein onto the column.
- Wash the column with 10 column volumes of Denaturing Wash Buffer.
- Elute the protein with 5 column volumes of Denaturing Elution Buffer.

3. Protein Refolding and Final Dialysis:

- The key to refolding is the slow removal of the denaturant. Perform stepwise dialysis of the eluted protein against Storage Buffer with decreasing concentrations of urea.
  - Dialysis 1: Storage Buffer + 2 M Urea (4 hours at 4°C)
  - Dialysis 2: Storage Buffer + 1 M Urea (4 hours at 4°C)
  - Dialysis 3: Storage Buffer + 0.5 M Urea (4 hours at 4°C)
  - Dialysis 4: Storage Buffer (overnight at 4°C)
- After the final dialysis, centrifuge the sample at 15,000 x g for 20 minutes to remove any precipitated protein.
- Measure the concentration of the soluble, refolded protein and store at -80°C.

Data and Buffer Compositions

Table 1: Quantitative Parameters for yAP1 Purification

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Parameter	Typical Value / Range	Source / Notes
Purity	**>85-90%**	**Determined by SDS-PAGE with Coomassie staining. Based on commercial product data.[9][10]**
Expected Yield	1-5 mg / L of culture	Highly variable. Dependent on optimization.
Storage Concentration	0.1 - 1.0 mg/mL	Recommended concentration after reconstitution/dialysis.[9]

| Storage Temperature | -80°C | For long-term stability. Avoid repeated freeze-thaw cycles.[13] |

Table 2: Buffer Formulations

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Buffer Name	Composition	Notes
Native Lysis Buffer	**50 mM HEPES (pH 7.5), 150 mM NaCl, 10 mM Imidazole, 10% Glycerol, 1 mM PMSF, 1x Protease Inhibitor Cocktail**	**Based on endogenous yAP1 purification protocols.[7] Add inhibitors just before use.**
Native Wash Buffer	50 mM HEPES (pH 7.5), 300 mM NaCl, 20 mM Imidazole, 10% Glycerol	Higher salt and low imidazole reduce non-specific binding.
Native Elution Buffer	50 mM HEPES (pH 7.5), 150 mM NaCl, 250-500 mM Imidazole, 10% Glycerol	High imidazole concentration competes with His-tag for binding to the resin.
Inclusion Body Wash Buffer	50 mM Tris-HCl (pH 8.0), 100 mM NaCl, 1% Triton X-100, 1 mM EDTA	Triton X-100 helps to solubilize membrane proteins and other contaminants.
Denaturing Solubilization/Binding Buffer	100 mM NaH2PO4, 10 mM Tris-HCl, 6 M Urea, pH 8.0	Urea unfolds the protein, exposing the His-tag.
Denaturing Wash Buffer	100 mM NaH2PO4, 10 mM Tris-HCl, 6 M Urea, pH 6.3	Lowering the pH helps to remove contaminants that bind non-specifically.
Denaturing Elution Buffer	100 mM NaH2PO4, 10 mM Tris-HCl, 6 M Urea, pH 4.5	A low pH protonates the histidine residues, causing elution. Alternatively, use a pH 8.0 buffer with 250 mM imidazole.
Storage Buffer	25 mM Tris-HCl (pH 7.3), 100 mM Glycine, 10% Glycerol	Based on commercial recombinant yAP1 formulation.[13] Provides good stability.

Visualizations

Signaling Pathway

The activity of yAP1 is primarily regulated by the Hippo signaling pathway. When the pathway is "ON" (e.g., in response to high cell density), a kinase cascade phosphorylates yAP1, leading to its cytoplasmic sequestration and degradation. When the pathway is "OFF", unphosphorylated yAP1 translocates to the nucleus to activate gene expression.

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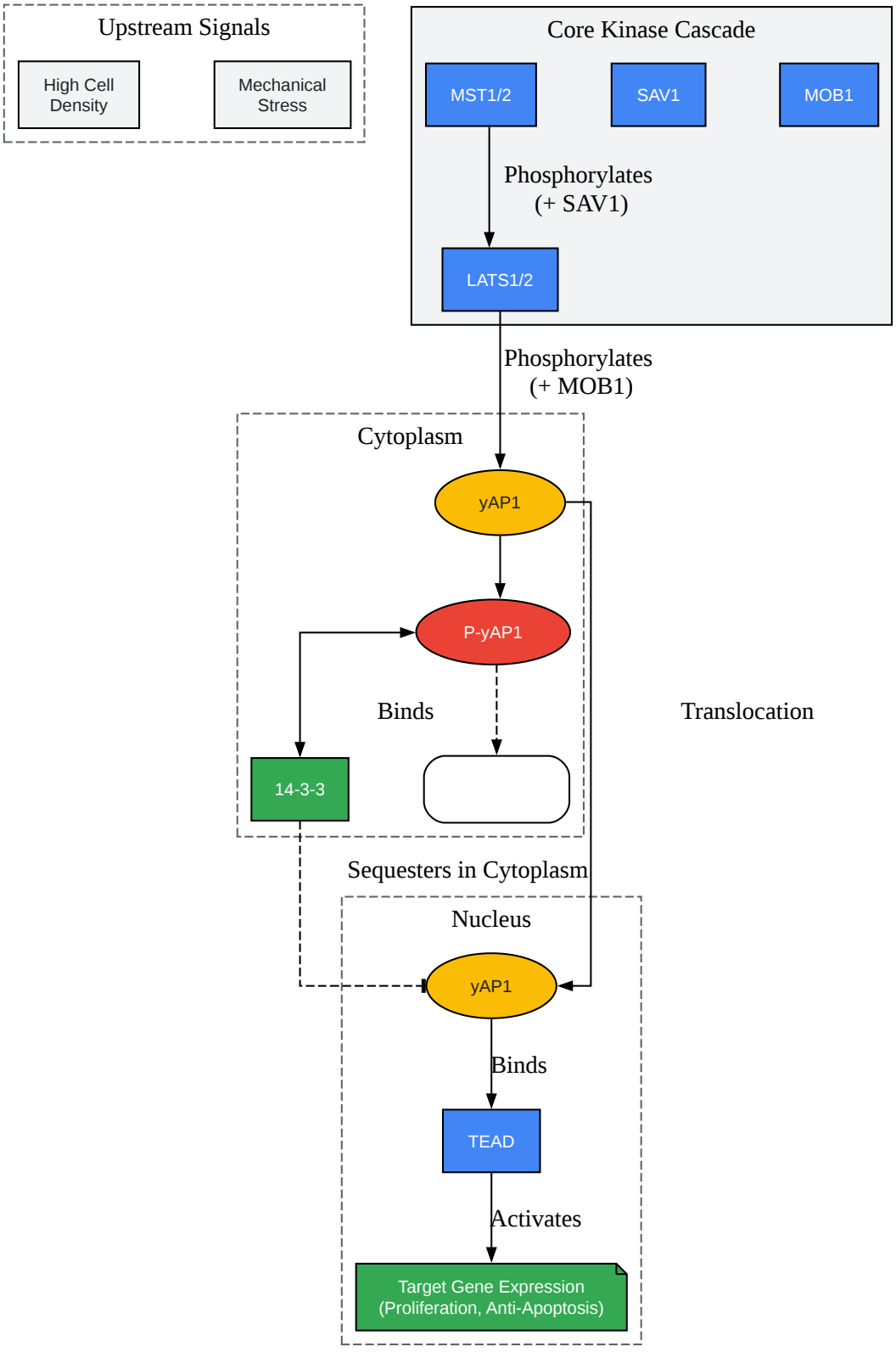

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Fig 1. The core Hippo signaling pathway regulating yAP1 activity.

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Experimental Workflow

The overall process from gene to purified protein involves several key stages, each with potential for optimization. This workflow outlines the major steps and decision points for expressing and purifying full-length yAP1.

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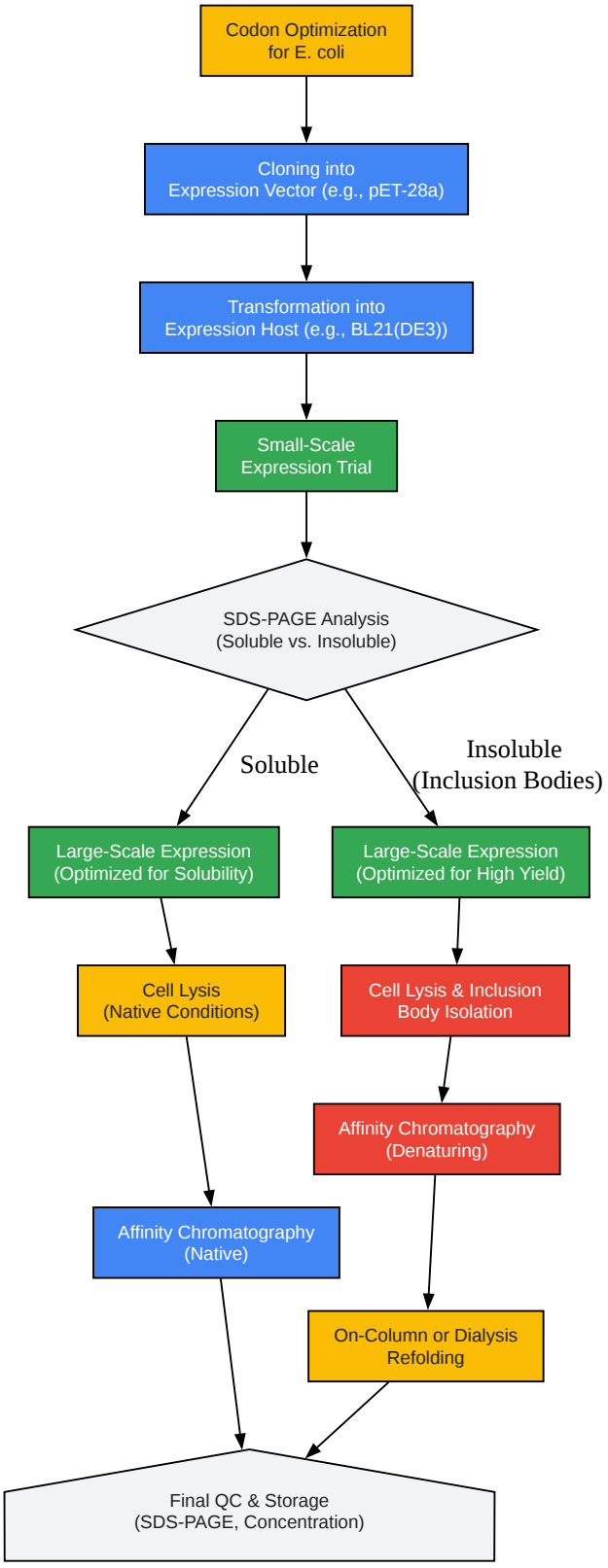

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Fig 2. Decision workflow for yAP1 expression and purification.

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